

In-Depth Technical Guide: 5-(Morpholin-4-yl)pentanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-(Morpholin-4-yl)pentanoic acid

Cat. No.: B3004212

[Get Quote](#)

CAS Number: 4441-14-9 Hydrochloride Salt CAS Number: 80667-39-6

This technical guide provides a comprehensive overview of **5-(Morpholin-4-yl)pentanoic acid**, a heterocyclic compound of interest to researchers, scientists, and drug development professionals. This document outlines its chemical properties, potential therapeutic applications based on related compounds, and available synthesis information.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **5-(Morpholin-4-yl)pentanoic acid** and its hydrochloride salt is presented below.

Property	5-(Morpholin-4-yl)pentanoic acid	5-(Morpholin-4-yl)pentanoic acid hydrochloride
CAS Number	4441-14-9	80667-39-6
Molecular Formula	C ₉ H ₁₇ NO ₃	C ₉ H ₁₈ ClNO ₃
Molecular Weight	187.24 g/mol	223.70 g/mol
IUPAC Name	5-(Morpholin-4-yl)pentanoic acid	5-(morpholin-4-yl)pentanoic acid;hydrochloride
Canonical SMILES	C1COCCN1CCCCC(=O)O	C1COCCN1CCCCC(=O)O.Cl

Potential Therapeutic Applications

While specific biological data for **5-(Morpholin-4-yl)pentanoic acid** is limited in publicly available literature, the structural motifs of morpholine and pentanoic acid are present in numerous biologically active molecules. This suggests potential areas of investigation for this compound.

The morpholine ring is a common scaffold in medicinal chemistry, known to be a versatile pharmacophore in the development of drugs with a wide range of activities, including anticancer, antibacterial, and antifungal properties.^[1] The incorporation of a morpholine moiety can also improve the pharmacokinetic profile of a drug candidate.

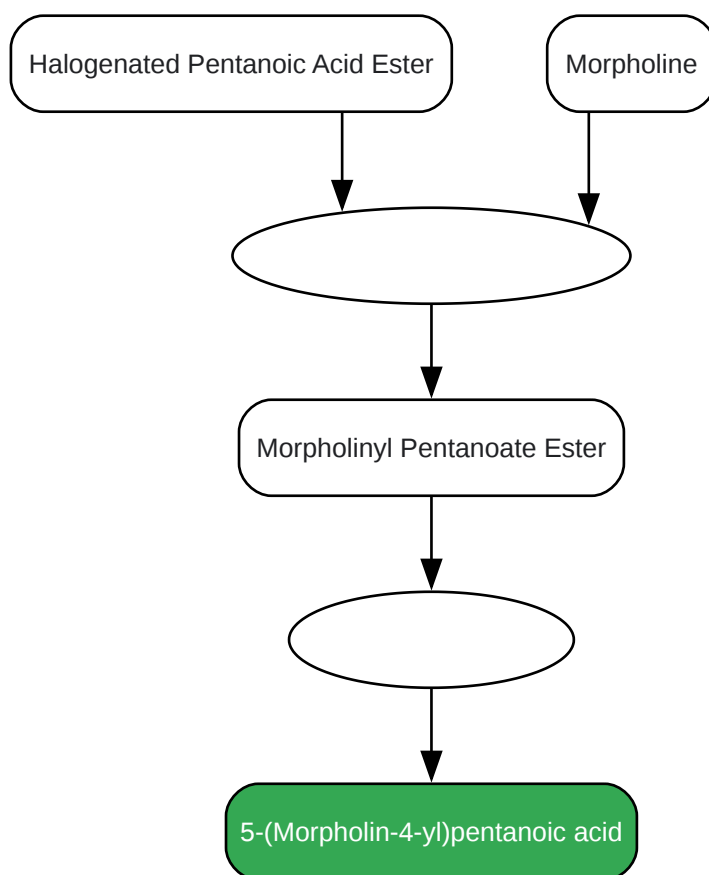
Pentanoic acid derivatives have also been investigated for their therapeutic potential, particularly in oncology. Studies have shown that certain substituted pentanoic acids can induce apoptosis in cancer cell lines and may act as inhibitors of enzymes like matrix metalloproteinase-2 (MMP-2) and histone deacetylase 8 (HDAC8).^[2]

Given these precedents, **5-(Morpholin-4-yl)pentanoic acid** may warrant investigation for its potential as an anticancer agent or as a modulator of other biological pathways.

Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **5-(Morpholin-4-yl)pentanoic acid** are not readily available in the searched literature. However, general synthetic routes for similar morpholine-containing carboxylic acids can be inferred from related publications. A plausible synthetic approach could involve the nucleophilic substitution of a halogenated pentanoic acid derivative with morpholine.

General Workflow for Synthesis of Morpholine-Substituted Carboxylic Acids:



[Click to download full resolution via product page](#)

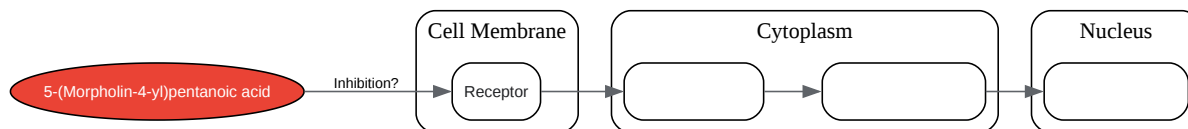
Caption: A potential synthetic workflow for **5-(Morpholin-4-yl)pentanoic acid**.

Note: This is a generalized scheme, and specific reaction conditions such as solvent, temperature, and catalysts would need to be optimized.

Signaling Pathways and Mechanism of Action

There is currently no specific information available regarding the signaling pathways modulated by or the precise mechanism of action of **5-(Morpholin-4-yl)pentanoic acid**. Research into the biological activity of this compound would be required to elucidate its cellular targets and downstream effects. Based on the activities of related compounds, potential, yet unproven, signaling pathway interactions could be hypothesized.

Hypothetical Signaling Pathway Involvement:



[Click to download full resolution via product page](#)

Caption: A hypothetical signaling pathway potentially modulated by **5-(Morpholin-4-yl)pentanoic acid**.

Disclaimer: This diagram is purely speculative and is intended to illustrate a potential mechanism of action for research purposes only. No experimental data currently supports this hypothesis.

Conclusion

5-(Morpholin-4-yl)pentanoic acid is a chemical compound with potential for further investigation in the field of drug discovery, particularly in oncology and anti-infective research. The presence of the morpholine and pentanoic acid moieties suggests that it may exhibit interesting biological activities. However, a significant lack of published data on its synthesis, biological effects, and mechanism of action highlights the need for foundational research to explore its therapeutic potential. This guide serves as a starting point for researchers and drug development professionals interested in this and related compounds.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Synthesis, anticancer activity, structure-activity relationship and binding mode of interaction studies of substituted pentanoic acids - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [In-Depth Technical Guide: 5-(Morpholin-4-yl)pentanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3004212#5-morpholin-4-yl-pentanoic-acid-cas-number]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com